

Unveiling the Chemical Architecture and Biological Activity of TP0480066: A Technical Guide

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Compound of Interest

Compound Name: TP0480066

Cat. No.: B15141609

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Abstract

TP0480066 is a novel antibacterial agent identified as a potent inhibitor of bacterial type II topoisomerases, specifically DNA gyrase and topoisomerase IV. This document provides a comprehensive technical overview of **TP0480066**, detailing its chemical structure, mechanism of action, and summarizing key experimental data from preclinical studies. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the discovery and development of new antimicrobial therapies.

Chemical Structure of TP0480066

TP0480066, also referred to as compound 32 in select scientific literature, is a derivative of 8-(methylamino)-2-oxo-1,2-dihydroquinoline (MAOQ).^{[1][2]} Its chemical formula is C₁₈H₁₄FN₃O₅. The definitive chemical structure is provided below:

IUPAC Name: 5-amino-3-(4-carboxamido-2-fluorophenyl)-8-(methylamino)-2-oxo-1,2-dihydroquinoline-3-carboxylic acid

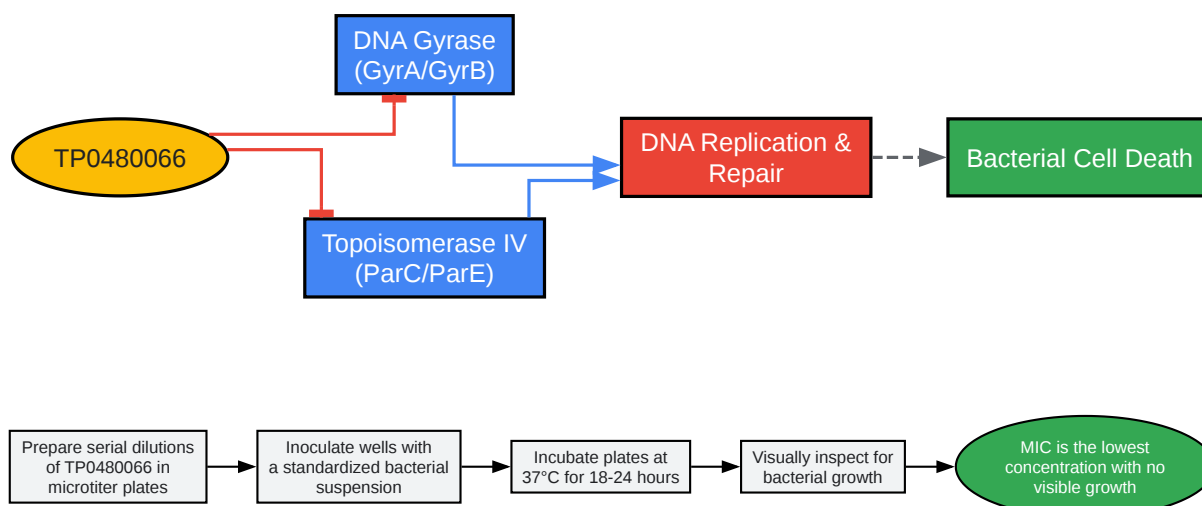
Chemical Structure Diagram:

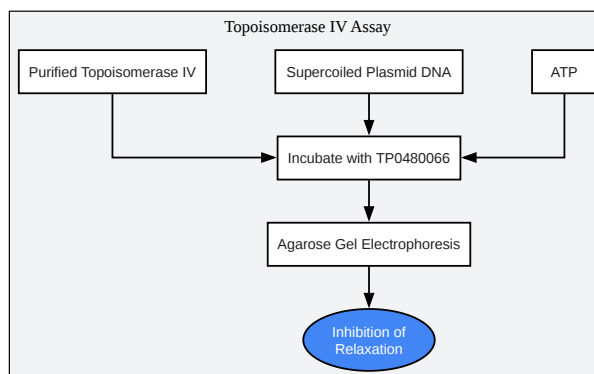
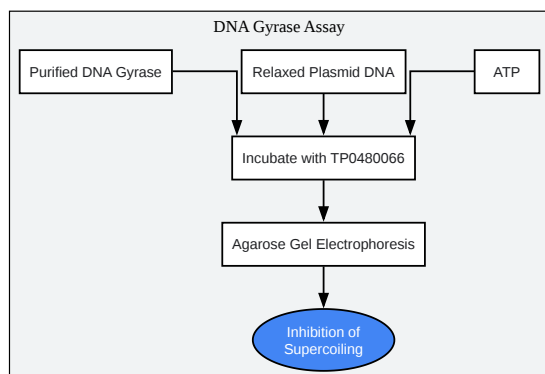
(A 2D chemical structure diagram of **TP0480066** would be presented here. As a language model, I cannot generate images directly. A visual representation would show a quinolone core with a methylamino group at position 8, an oxo group at position 2, and a carboxylic acid at position 3. Attached to the 3-position is a phenyl ring substituted with a carboxamide and a fluorine atom.)

Mechanism of Action: Dual Inhibition of Bacterial Topoisomerases

TP0480066 exerts its antibacterial effects by targeting and inhibiting two essential bacterial enzymes: DNA gyrase and topoisomerase IV.^{[1][2]} These enzymes play crucial roles in DNA replication, repair, and segregation. By inhibiting their function, **TP0480066** disrupts these vital cellular processes, ultimately leading to bacterial cell death. This dual-targeting mechanism is significant as it may reduce the likelihood of the development of bacterial resistance.

The signaling pathway can be visualized as a direct inhibition of these key enzymes, preventing the relaxation and supercoiling of DNA necessary for replication.





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References

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- 2. Lead optimization of 8-(methylamino)-2-oxo-1,2-dihydroquinolines as bacterial type II topoisomerase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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